

Application Notes and Protocols: Preparation of hACC2-IN-1 Stock Solution in DMSO

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Compound of Interest

Compound Name: hACC2-IN-1

Cat. No.: B7558617

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Abstract

These application notes provide a detailed protocol for the preparation of a stock solution of **hACC2-IN-1**, a potent acetyl-CoA carboxylase 2 (ACC2) inhibitor, using dimethyl sulfoxide (DMSO) as the solvent.[1] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This document outlines the necessary materials, step-by-step procedures, and storage recommendations to maintain the integrity and stability of the compound.

Introduction to hACC2-IN-1

hACC2-IN-1 is a potent inhibitor of the human acetyl-CoA carboxylase 2 (ACC2) enzyme, with an IC_{50} value of 2.5 μ M.[1] ACC2 is a key enzyme in the regulation of fatty acid metabolism, making it a target of interest in obesity research.[1] Accurate and consistent preparation of **hACC2-IN-1** solutions is paramount for reliable in vitro and in vivo studies.

Quantitative Data Summary

The following table summarizes the key quantitative data for **hACC2-IN-1** and DMSO.

Property	Value	Source
hACC2-IN-1		
Molecular Formula	C ₂₃ H ₃₂ N ₂ O ₄ S	[1]
Molecular Weight	432.58 g/mol	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	100 mg/mL (231.17 mM)	[1]
DMSO		
Molecular Formula	(CH ₃) ₂ SO	
Molecular Weight	78.13 g/mol	
Density	1.10 g/mL	
Purity	≥99.9%	

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **hACC2-IN-1** in DMSO. This is a common concentration for initial stock solutions, which can then be further diluted for various experimental needs.

Materials and Equipment

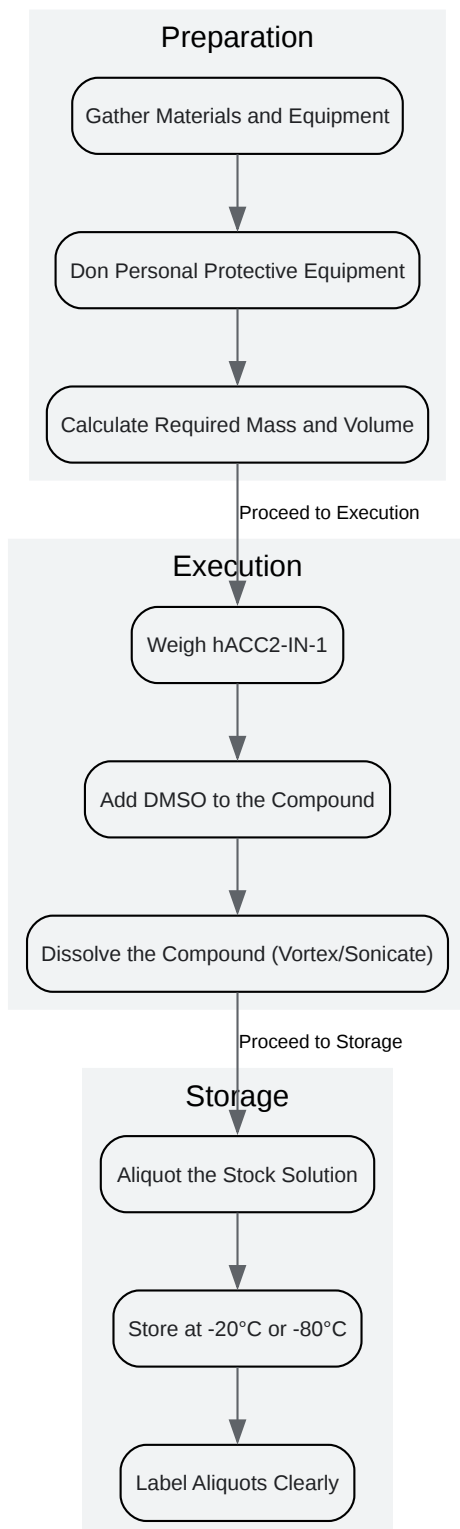
- **hACC2-IN-1** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)[1]
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedural Workflow

The following diagram illustrates the workflow for preparing the **hACC2-IN-1** stock solution.

Workflow for hACC2-IN-1 Stock Solution Preparation



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Caption: A flowchart outlining the key steps from material preparation to the final storage of the **hACC2-IN-1** stock solution.

Step-by-Step Method

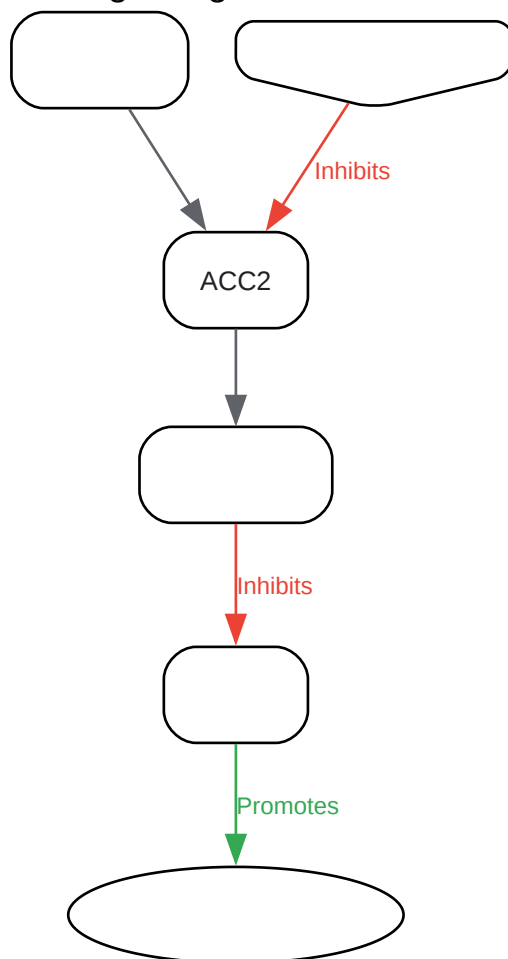
- Calculations:
 - To prepare a 10 mM stock solution, the required mass of **hACC2-IN-1** and volume of DMSO must be calculated.
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 432.58 \text{ g/mol} \times 1000 \text{ mg/g} = 4.3258 \text{ mg}$
 - The required volume of DMSO will be 1 mL.
- Weighing the Compound:
 - Place a sterile microcentrifuge tube or vial on the analytical balance and tare it.
 - Carefully weigh out the calculated mass of **hACC2-IN-1** powder into the tube.
- Dissolving the Compound:
 - Add the calculated volume of DMSO to the tube containing the **hACC2-IN-1** powder.
 - Close the tube tightly and vortex thoroughly until the powder is completely dissolved.
 - If the compound does not dissolve easily, brief sonication in an ultrasonic bath may be necessary to facilitate dissolution.^[1] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes.

- Dispense the desired volume of the stock solution into sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, and date of preparation.
- For short-term storage (up to 1 month), store the aliquots at -20°C. For long-term storage (up to 6 months), store at -80°C.[1]

Signaling Pathway Context

hACC2-IN-1 exerts its effect by inhibiting the ACC2 enzyme, which is involved in the fatty acid synthesis pathway. The diagram below illustrates the simplified signaling context.

Simplified Signaling Context of hACC2-IN-1



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Caption: Diagram showing **hACC2-IN-1**'s inhibitory action on ACC2, leading to reduced Malonyl-CoA and subsequent promotion of fatty acid oxidation.

Safety Precautions

- Always handle **hACC2-IN-1** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for **hACC2-IN-1** and DMSO for detailed safety and handling information.
- DMSO is known to facilitate the absorption of other chemicals through the skin. Exercise caution to avoid skin contact.

Conclusion

The protocol detailed in these application notes provides a reliable method for preparing a stock solution of **hACC2-IN-1** in DMSO. Adherence to these guidelines will help ensure the quality and consistency of the stock solution, leading to more accurate and reproducible experimental outcomes in research and drug development.

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References

- 1. medchemexpress.com [medchemexpress.com]
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